

Application Notes & Protocols: Conformational Analysis of Cyclobutane Peptides

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Compound of Interest

Compound Name: *cis-3-Aminocyclobutanecarboxylic acid*
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Authored by: Gemini, Senior Application Scientist

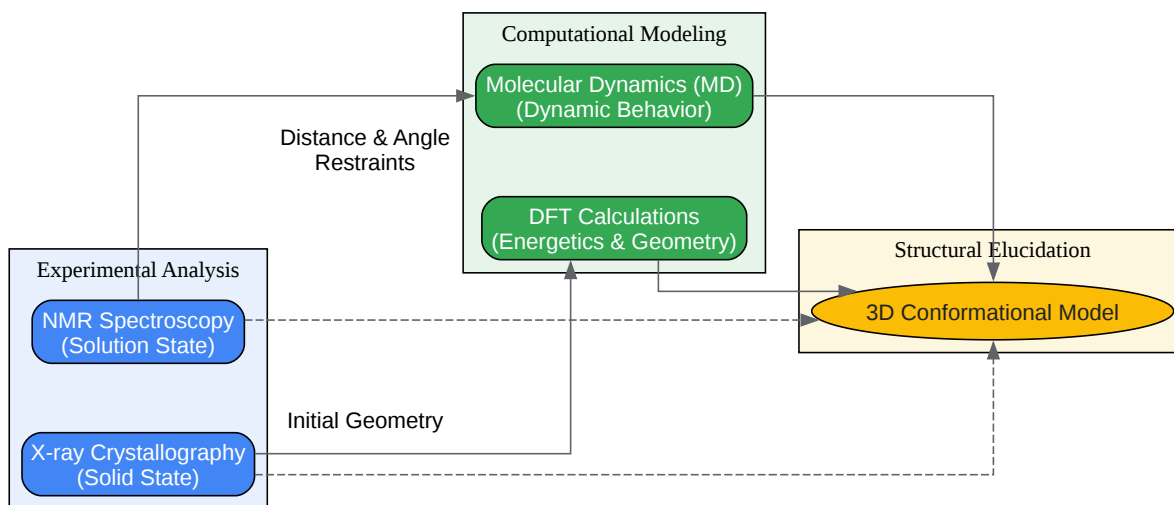
Introduction: The Cyclobutane Constraint as a Tool in Peptide Drug Design

The incorporation of cyclic motifs into peptide structures is a cornerstone of modern medicinal chemistry, offering a powerful strategy to overcome the inherent limitations of linear peptides, such as poor metabolic stability and low cell permeability.[1] Among the various cyclic constraints, the cyclobutane ring has emerged as a particularly valuable scaffold.[2][3] Its unique, puckered three-dimensional structure can induce specific and predictable conformational restrictions on the peptide backbone.[2][4] This pre-organization into bioactive conformations is critical for enhancing binding affinity and selectivity to biological targets, making cyclobutane-containing peptides highly attractive candidates for drug discovery.[5][6][7]

Understanding the precise three-dimensional structure, or conformation, of these modified peptides is paramount. The conformational landscape dictates the peptide's biological activity, and a thorough analysis is essential for rational drug design and structure-activity relationship (SAR) studies. This guide provides a detailed overview of the primary experimental and computational methodologies employed for the conformational analysis of cyclobutane peptides, complete with practical insights and step-by-step protocols.

A Synergistic Approach to Conformational Analysis

A comprehensive understanding of a cyclobutane peptide's conformation is rarely achieved through a single technique. Instead, a synergistic approach combining experimental data from solution and solid-state studies with computational modeling provides the most robust and detailed picture.^{[8][9]} Experimental methods provide data on the average structure and dynamics, while computational methods can explore the conformational energy landscape and provide atomistic details.



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Figure 1: A typical workflow for the comprehensive conformational analysis of cyclobutane peptides, integrating experimental and computational methods.

Part 1: Experimental Methods for Conformational Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy: Unveiling the Solution-State Structure

NMR spectroscopy is the most powerful technique for determining the three-dimensional structure of peptides in solution, providing insights into the conformational ensemble that exists under physiologically relevant conditions.^[10] For cyclobutane peptides, specific NMR experiments can elucidate the local geometry imposed by the cyclic constraint and its influence on the overall peptide fold.^{[11][12][13]}

Key NMR Experiments and Their Significance:

NMR Experiment	Information Gained	Relevance to Cyclobutane Peptides
1D ^1H NMR	Initial assessment of sample purity and conformational homogeneity.	Broad peaks may indicate conformational exchange or aggregation.
2D COSY/TOCSY	Scalar coupling networks; aids in proton resonance assignment.	Essential for assigning protons within the cyclobutane ring and amino acid side chains.
2D NOESY/ROESY	Through-space proton-proton distances ($< 5 \text{ \AA}$).	Provides crucial distance constraints for structure calculation, defining the peptide fold and the orientation of the cyclobutane ring relative to the backbone. [14]
^1H - ^{13}C HSQC/HMBC	Direct and long-range C-H correlations.	Aids in unambiguous resonance assignment, particularly for the carbons of the cyclobutane ring.
J-Coupling Analysis	Dihedral angle constraints (Karplus relationship).	Provides information on the puckering of the cyclobutane ring and backbone torsion angles (ϕ , ψ). [15]
Variable Temperature (VT) NMR	Identification of intramolecular hydrogen bonds.	Temperature dependence of amide proton chemical shifts can reveal hydrogen bonds that stabilize secondary structures like turns and helices. [10]

Protocol: 2D NOESY for Distance Restraint Generation

Objective: To acquire a 2D NOESY spectrum to identify through-space correlations and generate distance restraints for structure calculation.

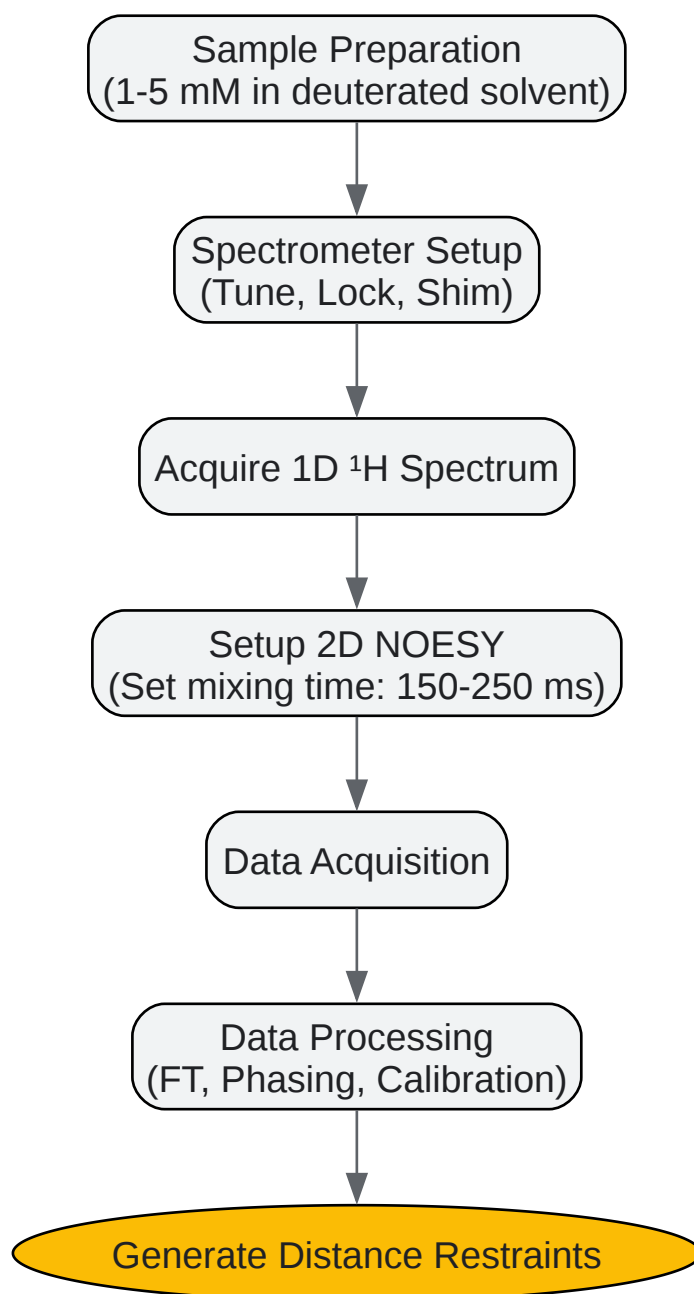
Materials:

- Lyophilized cyclobutane peptide (1-5 mg)
- NMR solvent (e.g., H₂O/D₂O 90/10, or deuterated organic solvent like DMSO-d₆)
- NMR tube
- NMR spectrometer (≥ 600 MHz recommended for resolution)

Procedure:

- Sample Preparation: Dissolve the peptide in the chosen NMR solvent to a final concentration of 1-5 mM. Transfer the solution to a clean, dry NMR tube.
- Spectrometer Setup:
 - Tune and match the probe for ¹H.
 - Lock the spectrometer on the deuterium signal of the solvent.
 - Optimize shims to obtain a narrow and symmetrical solvent peak.
- Acquisition of a 1D ¹H Spectrum: Acquire a standard 1D ¹H spectrum to verify sample concentration and assess spectral quality.
- NOESY Parameter Setup:
 - Load a standard 2D NOESY pulse sequence (e.g., noesyegp).
 - Set the spectral width to cover all proton resonances.
 - Set the carrier frequency to the center of the spectrum (often on the water resonance).
 - Crucial Step (Causality): The mixing time (d8) is critical. It determines the timescale of magnetization transfer. Start with a mixing time of 150-250 ms. Shorter mixing times are sensitive to shorter distances, while longer times can lead to spin diffusion, complicating the analysis. A range of mixing times should be tested to build up a reliable set of NOEs.

- Set the number of scans and dummy scans to achieve an adequate signal-to-noise ratio.
- Data Acquisition: Start the 2D NOESY experiment.
- Data Processing:
 - Apply a squared sine-bell window function in both dimensions.
 - Perform a Fourier transform.
 - Phase correct the spectrum.
 - Calibrate the cross-peak volumes to known distances (e.g., geminal protons or aromatic ring protons) to classify NOEs as strong (1.8-2.7 Å), medium (1.8-3.3 Å), or weak (1.8-5.0 Å). These classifications will be used as distance restraints in the structure calculation.



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Figure 2: Step-by-step workflow for generating NMR distance restraints using a 2D NOESY experiment.

X-ray Crystallography: The Solid-State Benchmark

X-ray crystallography provides a high-resolution, static picture of the peptide's conformation in the solid state.[16] While the conformation in a crystal may not perfectly represent the dynamic

nature in solution, it offers an invaluable, unambiguous structural benchmark.^{[8][9]} It is particularly useful for validating computational models and understanding intermolecular interactions that may drive self-assembly.^{[17][18]}

Protocol: Crystallization of a Cyclobutane Peptide

Objective: To grow single crystals of the peptide suitable for X-ray diffraction analysis.

Materials:

- Highly pure (>98%) cyclobutane peptide
- A variety of solvents (e.g., water, methanol, ethanol, isopropanol, acetonitrile)
- A variety of precipitants (e.g., salts, polyethylene glycols (PEGs))
- Crystallization plates (e.g., 24- or 96-well sitting or hanging drop plates)
- Microscope

Procedure:

- Solubility Screening: Determine the solubility of the peptide in a range of solvents to identify a suitable solvent system.
- Crystallization Screen Setup:
 - Prepare a concentrated stock solution of the peptide (e.g., 10-20 mg/mL) in a suitable solvent.
 - Use commercially available or in-house prepared crystallization screens that cover a wide range of pH, salt, and precipitant conditions.
 - Causality: The vapor diffusion method (hanging or sitting drop) is most common. A drop containing a mixture of the peptide solution and the screen solution is allowed to equilibrate with a larger reservoir of the screen solution. Water slowly diffuses from the drop to the reservoir, increasing the concentration of the peptide and precipitant, which can lead to nucleation and crystal growth.

- Incubation: Store the crystallization plates in a stable, vibration-free environment at a constant temperature (e.g., 4°C or 20°C).
- Crystal Monitoring: Regularly inspect the drops under a microscope for the formation of crystals over several days to weeks.
- Crystal Harvesting and Mounting:
 - Once suitable crystals have grown, carefully harvest them using a cryo-loop.
 - Briefly soak the crystal in a cryoprotectant solution (often the reservoir solution supplemented with glycerol or ethylene glycol) to prevent ice formation during data collection.
 - Flash-cool the crystal in liquid nitrogen.
- Data Collection: Collect diffraction data using an X-ray diffractometer. The resulting electron density map is then used to solve and refine the three-dimensional structure.

Part 2: Computational Methods for Conformational Analysis

Computational methods are indispensable for exploring the conformational landscape of cyclobutane peptides, providing insights into their dynamic behavior and the relative energies of different conformations.[\[19\]](#)[\[20\]](#)

Molecular Dynamics (MD) Simulations: Mapping Conformational Dynamics

MD simulations model the movements of atoms and molecules over time, providing a dynamic view of the peptide's conformational flexibility in a simulated environment (e.g., explicit water).[\[21\]](#)[\[22\]](#) For cyclic peptides, which can have slow dynamics, enhanced sampling techniques like replica-exchange molecular dynamics (REMD) are often necessary to adequately sample the conformational space.[\[20\]](#)[\[23\]](#)

Protocol: Replica-Exchange Molecular Dynamics (REMD) Simulation

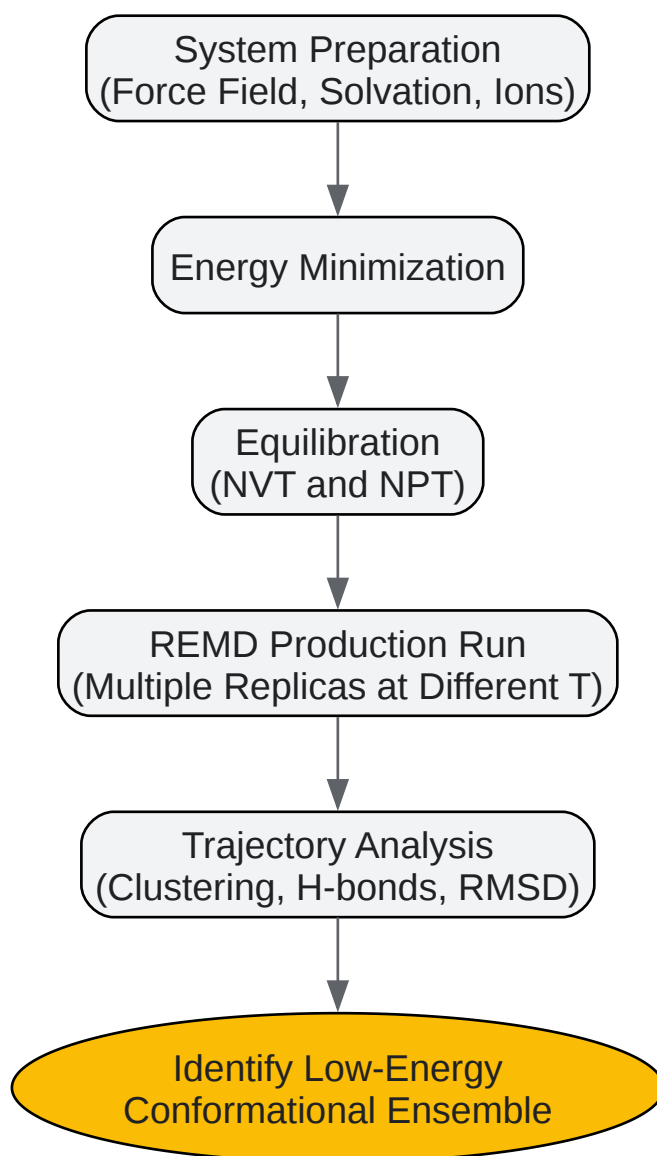
Objective: To efficiently sample the conformational space of a cyclobutane peptide and identify low-energy conformational states.

Software: GROMACS, AMBER, or similar MD package.

Procedure:

- System Preparation:
 - Start with an initial 3D structure of the peptide (e.g., from a crystal structure or a built model).
 - Choose an appropriate force field (e.g., AMBER, CHARMM) that is well-parameterized for peptides.
 - Solvate the peptide in a box of explicit water molecules.
 - Add counter-ions to neutralize the system.
- Energy Minimization: Perform energy minimization to remove any steric clashes in the initial system.
- Equilibration:
 - Perform a short MD simulation under NVT (constant number of particles, volume, and temperature) conditions to allow the solvent to equilibrate around the peptide.
 - Perform a subsequent MD simulation under NPT (constant number of particles, pressure, and temperature) conditions to bring the system to the correct density.
- REMD Setup:
 - Causality: Create multiple replicas of the system, each at a different temperature. The number of replicas and the temperature range are chosen to ensure sufficient overlap in the potential energy distributions between adjacent replicas, allowing for efficient exchanges. Higher temperatures allow the peptide to overcome energy barriers more easily, exploring a wider conformational space.

- The exchange of coordinates between replicas at different temperatures is attempted at regular intervals.
- Production Run: Run the REMD simulation for a sufficient length of time (typically hundreds of nanoseconds) to ensure convergence.^[6]
- Trajectory Analysis:
 - Analyze the trajectories from the lowest temperature replica, which represents the canonical ensemble at the temperature of interest.
 - Perform clustering analysis based on root-mean-square deviation (RMSD) to group similar conformations and identify the most populated conformational states.
 - Analyze secondary structure elements, hydrogen bonding patterns, and other structural parameters over time.



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Figure 3: Workflow for performing a Replica-Exchange Molecular Dynamics (REMD) simulation to study peptide conformational dynamics.

Density Functional Theory (DFT) Calculations: Probing Energetics and Geometry

DFT calculations are a quantum mechanical method used to accurately determine the electronic structure of molecules.^[24] In the context of conformational analysis, DFT is primarily used for geometry optimization of specific conformations and for calculating their relative

energies with high accuracy.^{[25][26]} This is particularly useful for comparing the stability of different ring puckers in the cyclobutane moiety or different hydrogen bonding networks.^{[8][9]}

Protocol: DFT Geometry Optimization and Energy Calculation

Objective: To obtain an optimized geometry and accurate single-point energy for a given peptide conformation.

Software: Gaussian, ORCA, or similar quantum chemistry package.

Procedure:

- Input Structure: Provide the initial coordinates of the peptide conformation of interest (e.g., a representative structure from an MD cluster or an X-ray structure).
- Calculation Setup:
 - Causality: Choose a functional and a basis set. The B3LYP functional combined with a Pople-style basis set like 6-31G(d) is a common starting point for organic molecules, offering a good balance of accuracy and computational cost.^{[24][25]} For higher accuracy, more modern functionals (e.g., ω B97X-D) and larger basis sets can be used.^[24]
 - Specify the task as "Optimization" (Opt).
 - Define the charge and multiplicity of the molecule.
 - Optionally, include a solvent model (e.g., PCM) to approximate the effects of the solvent environment.
- Run Calculation: Submit the calculation. The software will iteratively adjust the atomic positions to find the minimum energy geometry.
- Frequency Analysis: After optimization, perform a frequency calculation (Freq) on the optimized geometry. The absence of imaginary frequencies confirms that the structure is a true energy minimum.
- Single-Point Energy Calculation: For a highly accurate energy, perform a single-point energy calculation on the optimized geometry using a larger basis set and a more sophisticated

functional.

Conclusion

The conformational analysis of cyclobutane peptides is a multifaceted endeavor that requires the thoughtful application of complementary experimental and computational techniques. NMR spectroscopy provides invaluable data on the solution-state conformational ensemble, while X-ray crystallography offers a high-resolution snapshot in the solid state. These experimental findings are further illuminated by computational methods like MD simulations, which map the dynamic landscape, and DFT calculations, which provide a precise energetic ranking of key conformations. By integrating these methods, researchers can build a comprehensive and validated three-dimensional model of cyclobutane peptides, a critical step in harnessing their full potential as next-generation therapeutics.

References

- Gutiérrez-Abad, R., Carbajo, D., Nolis, P., Acosta-Silva, C., Cobos, J. A., Illa, O., Royo, M., & Ortuño, R. M. (2011). Synthesis and structural study of highly constrained hybrid cyclobutane-proline γ,γ -peptides. *Amino Acids*, 41(3), 673–686. [[Link](#)][[11](#)][[12](#)]
- Illa, O., Olivares, J. A., Nolis, P., & Ortuño, R. M. (2017). The relevance of the relative configuration in the folding of hybrid peptides containing β -cyclobutane amino acids and γ -amino-L-proline residues. *Tetrahedron*, 73(43), 6255-6262. [[Link](#)][[13](#)]
- Wang, C., et al. (2023). Cyclobutane-bearing restricted anchoring residues enabled geometry-specific hydrocarbon peptide stapling. *Chemical Science*, 14(38), 10563-10571. [[Link](#)][[5](#)][[27](#)][[28](#)][[29](#)]
- Jiménez-Osés, G., Corzana, F., Busto, J. H., Pérez-Fernández, M., Peregrina, J. M., & Avenoza, A. (2006). Conformational analysis of 2-substituted cyclobutane- α -amino acid derivatives. A synergistic experimental and computational study. *The Journal of Organic Chemistry*, 71(5), 1869–1878. [[Link](#)][[8](#)][[9](#)][[30](#)]
- Illa, O., Ospina, J., Sánchez-Aparicio, J. E., Pulido, X., Abengozar, M. Á., Gaztelumendi, N., Carbajo, D., Nogués, C., Rivas, L., Maréchal, J. D., Royo, M., & Ortuño, R. M. (2021). Hybrid Cyclobutane/Proline-Containing Peptidomimetics: The Conformational Constraint Influences

Their Cell-Penetration Ability. *International Journal of Molecular Sciences*, 22(10), 5092.

[\[Link\]](#)[\[6\]](#)[\[31\]](#)[\[32\]](#)[\[33\]](#)

- Wille, G. (2022). Cyclobutanes in Small-Molecule Drug Candidates. *ChemMedChem*, 17(1), e202100521. [\[Link\]](#)[\[2\]](#)[\[4\]](#)
- König, M. G., van Soest, J. J., & Kaptein, R. (1991). NMR studies of bipyrimidine cyclobutane photodimers. *European Journal of Biochemistry*, 195(1), 29–40. [\[Link\]](#)[\[14\]](#)
- Fleming, I., & Williams, D. H. (1967). The NMR spectra of four-membered carbocyclic ring systems. *Tetrahedron*, 23(6), 2747-2765. [\[Link\]](#)[\[15\]](#)
- Gershonov, E., Granoth, R., Tzehoval, E., Gaoni, Y., & Fridkin, M. (1998). 1-Aminocyclobutanecarboxylic Acid Derivatives as Novel Structural Elements in Bioactive Peptides: Application to Tuftsin Analogs. *Journal of Medicinal Chemistry*, 41(14), 2645–2654. [\[Link\]](#)[\[7\]](#)
- Schneider, M., & Bräse, S. (2022). Direct Access to Unnatural Cyclobutane α -Amino Acids through Visible Light Catalyzed [2+2]-Cycloaddition. *Organic Letters*, 24(32), 5963–5968. [\[Link\]](#)[\[3\]](#)
- Chen, Y., & Chen, Z. (2021). Elucidating Solution Structures of Cyclic Peptides Using Molecular Dynamics Simulations. *Frontiers in Molecular Biosciences*, 7, 622830. [\[Link\]](#)[\[19\]](#)[\[21\]](#)
- Lir, M. (2018). Computational Methods for Studying Conformational Behaviors of Cyclic Peptides. In *Methods in Molecular Biology* (Vol. 1786, pp. 261-275). [\[Link\]](#)[\[20\]](#)
- Horton, D. A., Bourne, G. T., & Smythe, M. L. (2003). The combinatorial synthesis of bicyclic privileged structures or privileged substructures. *Chemical Reviews*, 103(3), 893–930. [\[Link\]](#)[\[1\]](#)
- Islam, M. M., & MacKerell, A. D., Jr. (2024). Gaussian accelerated molecular dynamics simulations facilitate prediction of the permeability of cyclic peptides. *PLOS Computational Biology*, 20(4), e1011985. [\[Link\]](#)[\[23\]](#)

- Nortcliffe, C., & Boddy, C. N. (2023). Computational Insights into the Formation and Structure of S–N Containing Cyclic Peptides. *The Journal of Organic Chemistry*, 88(11), 7175–7187. [\[Link\]](#)^[24]
- Zhang, Y., et al. (2021). Low-molecular-weight gelators consisting of hybrid cyclobutane-based peptides. *Gels*, 7(4), 183. [\[Link\]](#)^[17]
- Fokin, A. A., et al. (2019). An experimental and computational investigation of the cyclopentene-containing peptide-derived compounds: focus on pseudo-cyclic motifs via intramolecular interactions. *RSC Advances*, 9(43), 25035-25043. [\[Link\]](#)^[25]
- Martin, N. J., & Ghadiri, M. R. (2018). High-performance nanomaterials formed by rigid yet extensible cyclic β -peptide polymers. *Nature Communications*, 9(1), 2370. [\[Link\]](#)^[22]
- Vlieghe, P., Lisowski, V., Martinez, J., & Khrestchatisky, M. (2010). Synthetic therapeutic peptides: science and market. *Drug discovery today*, 15(1-2), 40–56. [\[Link\]](#)^[10]
- Polasky, D. A., et al. (2019). Crystal Structures of Protein-Bound Cyclic Peptides. *Journal of Medicinal Chemistry*, 62(19), 8683–8697. [\[Link\]](#)^[34]
- Wang, X., et al. (2022). Synthesis of 1,2-diaminotruxinic δ -cyclobutanes by BF₃-controlled [2+2]-photocycloaddition of 5(4H)-oxazolones. Stereoselective expansion of δ -cyclobutanes to give highly substituted pyrrolidine-2,5-dicarboxylates. *Organic & Biomolecular Chemistry*, 20(3), 569-580. [\[Link\]](#)^[18]
- Al-Rawashdeh, N. A. F., et al. (2014). X-Ray Crystallographic Structure and Absolute Configuration of the Cyclic Di-amino Acid Peptide: Cyclo(I-HomoCySH-I-HomoCySH). *Journal of Chemical Crystallography*, 44(10), 499-507. [\[Link\]](#)^[16]
- White, A. D., et al. (2019). A general strategy for synthesis of cyclophane-braced peptide macrocycles via palladium-catalysed intramolecular sp³ C–H arylation. *Nature Chemistry*, 11(10), 911-918. [\[Link\]](#)^[26]

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Cyclobutanes in Small-Molecule Drug Candidates - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Direct Access to Unnatural Cyclobutane \$\alpha\$ -Amino Acids through Visible Light Catalyzed \[2+2\]-Cycloaddition - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. repository.ubn.ru.nl \[repository.ubn.ru.nl\]](#)
- [5. Cyclobutane-bearing restricted anchoring residues enabled geometry-specific hydrocarbon peptide stapling - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. mdpi.com \[mdpi.com\]](#)
- [7. pubs.acs.org \[pubs.acs.org\]](#)
- [8. Conformational analysis of 2-substituted cyclobutane- \$\alpha\$ -amino acid derivatives. A synergistic experimental and computational study - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [9. pubs.acs.org \[pubs.acs.org\]](#)
- [10. NMR as a biophysical technique for studying peptide conformations, and its application in the design, and study of peptide cell permeability - American Chemical Society \[acs.digitellinc.com\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. Synthesis and structural study of highly constrained hybrid cyclobutane-proline \$\gamma,\gamma\$ -peptides - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [13. Folding peptides studied by NMR | SeRMN – NMR Service at UAB \[sermn.uab.cat\]](#)
- [14. NMR studies of bipyrimidine cyclobutane photodimers - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [15. researchgate.net \[researchgate.net\]](#)
- [16. researchgate.net \[researchgate.net\]](#)
- [17. researchgate.net \[researchgate.net\]](#)
- [18. researchgate.net \[researchgate.net\]](#)
- [19. Elucidating Solution Structures of Cyclic Peptides Using Molecular Dynamics Simulations - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [20. Computational Methods for Studying Conformational Behaviors of Cyclic Peptides | Springer Nature Experiments \[experiments.springernature.com\]](#)

- 21. Elucidating solution structures of cyclic peptides using molecular dynamics simulations - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 22. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 23. Gaussian accelerated molecular dynamics simulations facilitate prediction of the permeability of cyclic peptides - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 24. Computational Insights into the Formation and Structure of S–N Containing Cyclic Peptides - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 25. An experimental and computational investigation of the cyclopentene-containing peptide-derived compounds: focus on pseudo-cyclic motifs via intramolecular interactions - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 26. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 27. [PDF] Cyclobutane-bearing restricted anchoring residues enabled geometry-specific hydrocarbon peptide stapling | Semantic Scholar [[semanticscholar.org](https://www.semanticscholar.org/)]
- 28. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 29. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 30. Item - Conformational Analysis of 2-Substituted Cyclobutane- β -amino Acid Derivatives. A Synergistic Experimental and Computational Study - American Chemical Society - Figshare [[acs.figshare.com](https://www.acs.figshare.com/)]
- 31. digital.csic.es [digital.csic.es]
- 32. Hybrid Cyclobutane/Proline-Containing Peptidomimetics: The Conformational Constraint Influences Their Cell-Penetration ... [ouci.dntb.gov.ua]
- 33. Hybrid Cyclobutane/Proline-Containing Peptidomimetics: The Conformational Constraint Influences Their Cell-Penetration Ability - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 34. Crystal Structures of Protein-Bound Cyclic Peptides - PubMed [pubmed.ncbi.nlm.nih.gov]
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